

Optimizing application timing of Chlorimuron for maximum weed control

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Compound of Interest

Compound Name: Chlorimuron

Cat. No.: B1205186

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Technical Support Center: Optimizing Chlorimuron Application Timing

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to optimize the application timing of **Chlorimuron** for maximum weed control in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **Chlorimuron** and how does it impact application timing?

Chlorimuron-ethyl is a selective systemic herbicide belonging to the sulfonylurea family.[1] Its primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of essential branched-chain amino acids (leucine, isoleucine, and valine) in plants.[1][2] This inhibition halts cell division in the meristematic tissues (shoot and root tips), leading to a cessation of growth.[1]

Understanding this mode of action is critical for application timing. For maximum efficacy, **Chlorimuron** must be applied when weeds are actively growing, as this ensures the herbicide is readily absorbed and translocated to the sites of action.[3][4] Application to dormant or stressed weeds will result in reduced uptake and translocation, leading to poor control.

Q2: What is the optimal weed growth stage for post-emergence application of **Chlorimuron**?

For post-emergence applications, it is crucial to target weeds when they are young and actively growing.[3] The ideal stage is typically after the first true leaves have expanded but before the weeds exceed the sizes specified on the product label.[3] Applying **Chlorimuron** to larger, more established weeds may lead to unsatisfactory control.[3] Studies have shown that some plant species are more sensitive to herbicides at the seedling stage compared to later growth stages.[5]

Q3: What are the key environmental factors that influence the efficacy of **Chlorimuron** application?

Several environmental factors can significantly impact the performance of **Chlorimuron**. These include:

- **Soil Moisture:** Adequate soil moisture is essential for the active growth of weeds, which promotes the uptake and translocation of the herbicide.[6] Efficacy is generally reduced under drought conditions.[6][7]
- **Temperature:** Optimal temperatures for **Chlorimuron** application are generally between 18°C and 29°C (65°F and 85°F).[6][8] High temperatures above 29°C can sometimes lead to reduced efficacy.[6]
- **Rainfall:** For post-emergence applications, a rain-free period is necessary after application to allow for adequate absorption by the foliage. A rain-free period of at least one hour is recommended to prevent the product from being washed off the leaves.[9]
- **Soil pH:** Soil pH can influence the persistence and availability of **Chlorimuron**. The herbicide is more available and degradation is faster in acidic soils, while high soil pH (>7.5) can increase the risk of crop injury and carryover to subsequent crops.[1][10]
- **Humidity:** High humidity can enhance the uptake of foliar-applied herbicides by keeping the leaf surface moist for a longer period.[11]

Q4: Can **Chlorimuron** be used for pre-emergence weed control, and what is the optimal timing?

Yes, **Chlorimuron** is effective for pre-emergence control of broadleaf weeds.[1] It is absorbed by the roots of emerging seedlings.[1] For no-till soybean production, applying a residual

herbicide treatment containing **chlorimuron** 1 to 2 weeks before planting or at planting has shown better control of summer annual weeds like Palmer amaranth and large crabgrass compared to applications made 4 weeks before planting.^[12] Research has indicated that herbicide treatments with **chlorimuron** plus metribuzin applied up to 45 days before planting can provide season-long control of broadleaf weeds.^[13]

Troubleshooting Guide

| Issue Encountered | Potential Cause | Troubleshooting Steps |
|---|---|---|
| Poor weed control after post-emergence application. | Incorrect Weed Stage: Weeds were too large or not actively growing at the time of application.[3] | - Scout fields to ensure application occurs when weeds are small and actively growing. - For established weeds, consider a sequential application or tank-mixing with another suitable herbicide. |
| Environmental Stress: Weeds were under stress from drought, extreme temperatures, or other factors. [3][9] | - Delay application until stress conditions have subsided and weeds have resumed active growth.[3][9] - Ensure adequate soil moisture before and after application. | |
| Insufficient Rain-Free Period: Rainfall occurred too soon after application. | - Monitor weather forecasts and plan applications to ensure a sufficient rain-free period (at least 1 hour).[9] | |
| Crop injury observed after application. | Application to Stressed Crop: The crop was under stress from factors like drought, disease, or nutrient deficiency at the time of application.[9] | - Avoid applying Chlorimuron to crops that are visibly stressed.[9] |
| High Soil pH: The soil pH is above the recommended range, increasing herbicide availability and potential for crop uptake.[1] | - Test soil pH and consider corrective measures if it is too high. - Select crop varieties with higher tolerance to ALS-inhibiting herbicides. | |
| Tank Contamination: The sprayer was not properly cleaned and contained residues of other herbicides. | - Thoroughly clean all application equipment before and after using Chlorimuron.[3] | |

| | | |
|---|--|--|
| Inconsistent weed control across the experimental area. | Variable Weed Pressure: The density and species of weeds vary significantly across the plots. | - Map weed populations before application to identify areas with heavy infestations. - Consider spot treatments or variable-rate applications. |
| Micro-environmental Differences: Variations in soil type, moisture, and topography are affecting herbicide performance. | - Implement a randomized complete block experimental design to minimize the impact of field variability. [6] | |

Data Presentation

Table 1: Effect of Pre-Emergence Application Timing on Summer Annual Weed Control in No-Till Soybeans

| Application Timing Relative to Planting | Palmer Amaranth Control (%) | Large Crabgrass Control (%) |
|---|-----------------------------|-----------------------------|
| 4 Weeks Before Planting | Lower | Lower |
| 1-2 Weeks Before Planting | Better | Better |
| At Planting | Better | Better |

Source: Adapted from a study on preplant and residual herbicide application timings.[\[12\]](#)

Table 2: Efficacy of **Chlorimuron**-ethyl on Non-Grassy Weeds in Soybean at Different Application Timings

| Application Timing (Days After Sowing - DAS) | Weed Control Efficacy | Soybean Grain Yield |
|--|-----------------------|-----------------------|
| 3 DAS | More Effective | On par with weed-free |
| 7 DAS | More Effective | On par with weed-free |
| 15 DAS | Less Effective | Lower |

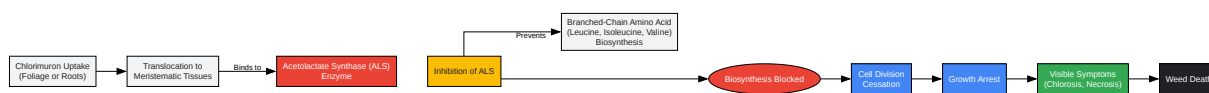
Source: Based on findings on the bio-efficacy of **Chlorimuron**-ethyl in soybean.[14]

Experimental Protocols

Protocol 1: Determining the Optimal Pre-Emergence Application Timing of **Chlorimuron**

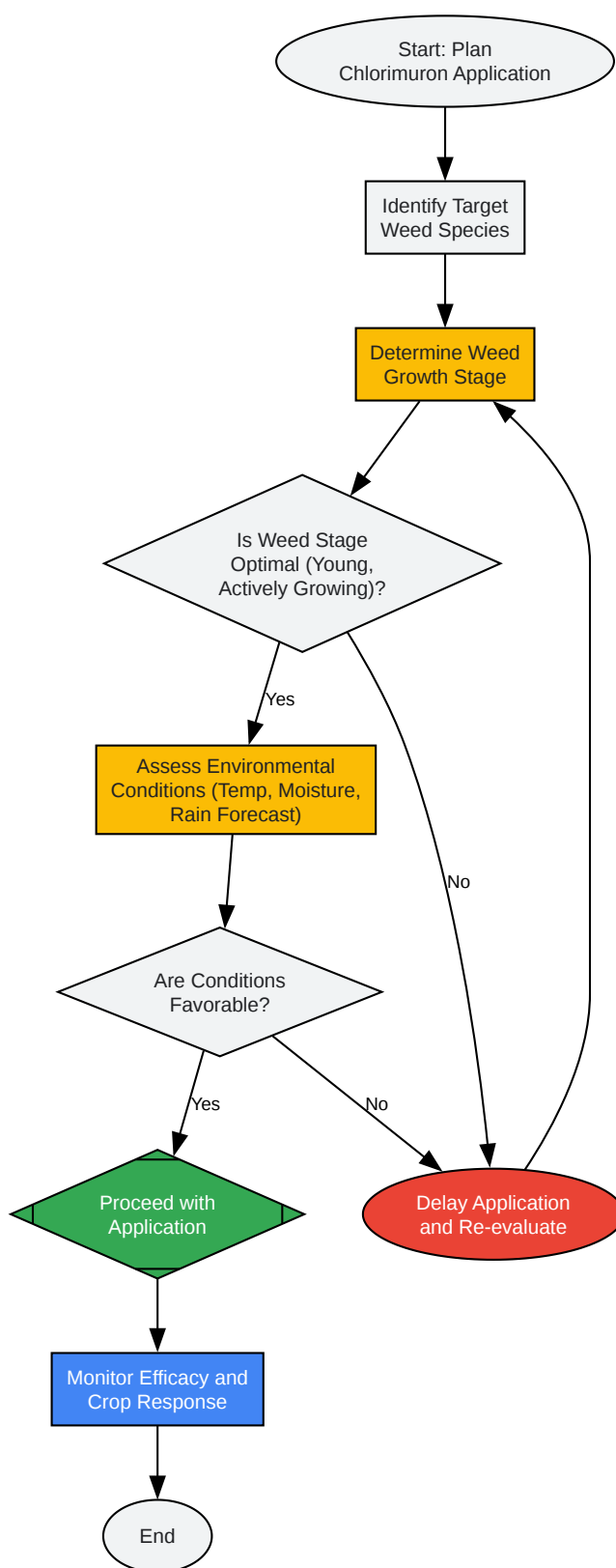
- Experimental Design: Utilize a randomized complete block design with a factorial arrangement of treatments.
- Treatments:
 - Factor A: Application Timing (e.g., 4 weeks before planting, 2 weeks before planting, at planting, no pre-emergence application).
 - Factor B: Herbicide Treatment (e.g., **Chlorimuron** alone, **Chlorimuron** tank-mixed with another herbicide, untreated control).
- Plot Establishment: Prepare a uniform seedbed in an area with a known history of the target weed species.
- Herbicide Application: Apply the herbicide treatments at the designated timings using a calibrated sprayer to ensure uniform coverage.
- Data Collection:
 - Weed density and biomass by species at regular intervals after crop emergence.
 - Crop injury ratings at 7, 14, and 28 days after emergence.
 - Crop yield at maturity.
- Statistical Analysis: Analyze the data using analysis of variance (ANOVA) to determine the significance of application timing and herbicide treatment on weed control and crop response.

Visualizations



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Caption: Mode of action of **Chlorimuron** leading to weed death.



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Caption: Decision workflow for optimizing **Chlorimuron** application timing.

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